

# In-Depth Technical Guide: N-(m-PEG4)-N'-(azide-PEG4)-Cy3

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## Compound of Interest

Compound Name: N-(m-PEG4)-N'-(azide-PEG4)-Cy3

Cat. No.: B11929672

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This document provides a detailed overview of the physicochemical properties of **N-(m-PEG4)-N'-(azide-PEG4)-Cy3**, a bifunctional fluorescent probe commonly utilized in bioconjugation and molecular imaging applications.

## Core Topic: Molecular Weight and Chemical Formula

The precise molecular weight is critical for accurate quantitative analysis, including stoichiometry in conjugation reactions and mass spectrometry. Multiple chemical suppliers provide consistent data for this molecule.

## Data Presentation

The quantitative properties of **N-(m-PEG4)-N'-(azide-PEG4)-Cy3** are summarized below. This data is compiled from chemical suppliers specializing in PEG linkers and fluorescent dyes.

Property	Value	Source
Molecular Weight	800.4 g/mol	BroadPharm[1]
800.44 g/mol	DC Chemicals[2]	
Molecular Formula	C42H62ClN5O8	BroadPharm, DC Chemicals[1][2][3]
CAS Number	2107273-38-9	BroadPharm[1]
Purity	≥98%	BroadPharm[1]

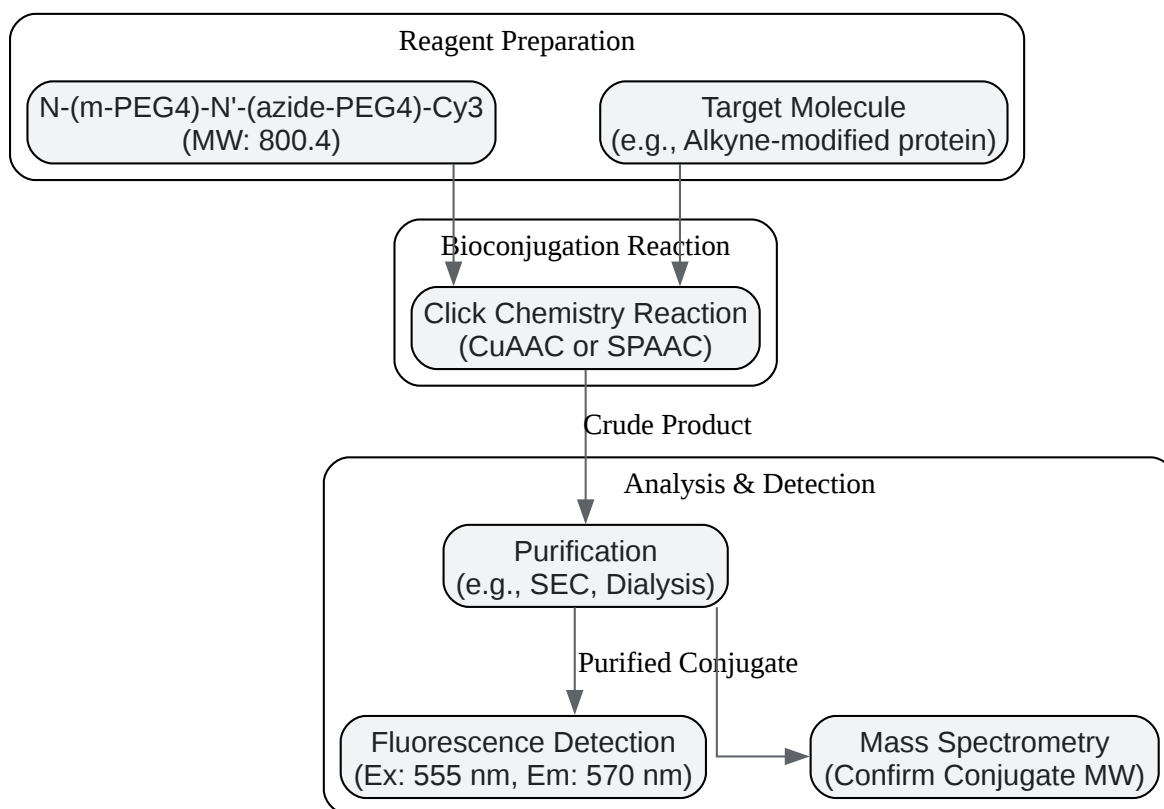
## Component Analysis

The total molecular weight of the compound is derived from its three primary components: a methoxy-PEG4 (m-PEG4) chain, an azide-PEG4 (azide-PEG4) chain, and a central Cyanine3 (Cy3) fluorescent dye core.

- m-PEG4-acid: A methoxy-terminated polyethylene glycol linker with four ethylene glycol units and a terminal carboxylic acid has a molecular weight of approximately 236.3 g/mol .[4]
- Azide-PEG4-Acid: An azide-terminated polyethylene glycol linker with four ethylene glycol units and a terminal carboxylic acid has a molecular weight of approximately 291.3 g/mol .[5]
- Cy3 Dye Core: The core structure of the Cy3 dye, to which the PEG linkers are attached, varies depending on its specific reactive groups. The basic structure of Cy3 has a molecular weight of around 630.8 g/mol , though this changes upon modification for conjugation.[6][7]

## Experimental Workflow: Conceptual Diagram

The utility of **N-(m-PEG4)-N'-(azide-PEG4)-Cy3** lies in its bifunctional nature. The azide group allows for "click chemistry" reactions, while the Cy3 core provides a fluorescent signal for detection. A logical workflow for its use in a bioconjugation experiment is outlined below.



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Caption: Logical workflow for a typical bioconjugation experiment.

## Summary

**N-(m-PEG4)-N'-(azide-PEG4)-Cy3** is a well-characterized reagent with a molecular weight of approximately 800.4 g/mol .<sup>[1]</sup> Its structure incorporates two distinct PEG4 linkers and a central Cy3 dye, making it a versatile tool for labeling and detecting biomolecules through click chemistry and fluorescence analysis. The hydrophilic PEG spacers enhance the solubility of the molecule and its conjugates in aqueous media.<sup>[1][2]</sup>

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## References

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